

Application Note: Protocol for Dissolving - Tocopherol Phosphate Disodium Salt (TPNa)

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *alpha-Tocopherol phosphate disodium salt*

CAS No.: 90940-45-7

Cat. No.: B1146636

[Get Quote](#)

Introduction & Chemical Identity

-Tocopherol Phosphate Disodium Salt (TPNa) is a water-soluble, amphiphilic derivative of Vitamin E. Unlike standard

-tocopherol (which is strictly lipophilic and oil-soluble), TPNa possesses a phosphorylated head group chelated with sodium, granting it unique surfactant-like properties.[1]

It functions as a pro-drug: upon entering the skin or cellular environment, ubiquitous phosphatases cleave the phosphate group, releasing active

-tocopherol.[1] Its primary advantage is the elimination of harsh solvents (like high-concentration DMSO or Ethanol) typically required to deliver Vitamin E.[1]

Key Chemical Properties

Property	Specification	Notes
CAS Number	60934-46-5	Distinct from -Tocopherol (59-02-9)
Molecular Formula		MW: ~554.65 g/mol
Solubility (Water)	Freely Soluble (>50 mg/mL)	Forms clear micelles at high concentrations
Solubility (Ethanol)	Soluble	Useful for co-solvent formulations
pH Stability	Alkaline to Neutral (pH 7–9)	Critical: Precipitates at pH < 5
Appearance	White to off-white powder	Hygroscopic; store desiccated at 4°C

Pre-Formulation Considerations

A. The pH Solubility Trap

The most common failure mode in TPNa dissolution is acidic precipitation. The phosphate head group requires ionization to maintain water solubility.

- Mechanism: At pH < 6, the disodium salt protonates to the mono-sodium or acid form (-tocopherol phosphate), which is significantly less water-soluble and will precipitate as a cloudy suspension.[1]
- Rule: Always dissolve in neutral or slightly alkaline buffers (pH 7.4 PBS is ideal).[1] Avoid direct dissolution in acidic media (e.g., 0.1 M HCl or unbuffered acidic cell culture media).[1]

B. Micelle Formation

TPNa is an amphiphile. Above its Critical Micelle Concentration (CMC), it self-assembles into micelles.[1][2]

- Observation: High-concentration stock solutions (>10 mg/mL) may appear slightly viscous or exhibit the Tyndall effect (scattering light), which is normal.[1]

- Action: Do not mistake micellar opalescence for precipitation. Precipitation is characterized by distinct white flakes or sedimentation.

Protocol 1: Preparation of Aqueous Stock Solution (10 mM)

Application: Cell culture supplementation, in vitro antioxidant assays.[1]

Materials

- -Tocopherol Phosphate Disodium Salt (TPNa)[1][3][4]
- Solvent: Sterile PBS (pH 7.[1]4) or WFI (Water for Injection) adjusted to pH 8.[1]
- Equipment: Vortex mixer, Ultrasonic bath (optional), 0.22 μ m PES syringe filter.

Step-by-Step Methodology

- Calculation:
 - Target Concentration: 10 mM[1][5]
 - Molecular Weight: 554.65 g/mol [1][4][6][7][8]
 - Required Mass: 5.55 mg per 1 mL of solvent.
- Weighing:
 - Weigh the TPNa powder rapidly. The powder is hygroscopic; minimize exposure to humid air to prevent clumping.
- Dissolution (The "Wetting" Technique):
 - Add the powder to the vessel first.
 - Add 10% of the final volume of solvent (e.g., 100 μ L for a 1 mL prep).[1]
 - Vortex vigorously for 30 seconds to create a thick slurry/paste. This prevents "rafting" where dry powder floats on top of the water.

- Add the remaining 90% of the solvent.[5]
- Clarification:
 - Vortex for 1 minute. The solution should be clear and colorless.
 - Troubleshooting: If particles persist, sonicate at 40 kHz for 5 minutes at room temperature.
- Validation (Self-Check):
 - pH Check: Spot 2 μ L on pH paper. Ensure pH is 7.0. If acidic, adjust immediately with dilute NaOH to prevent precipitation.
- Sterilization:
 - Filter through a 0.22 μ m Polyethersulfone (PES) membrane.[1] (PES has low protein/drug binding compared to Nylon).[1]
- Storage:
 - Use fresh or store at -20°C in aliquots. Avoid repeated freeze-thaw cycles which can disrupt micelle stability.[1]

Protocol 2: High-Concentration Lipid/Cosmetic Formulation

Application: Topical creams, hydrogels, or liposomal drug delivery.[1]

Rationale

In semi-solids, TPNa is stable against heat but sensitive to ionic strength. This protocol ensures incorporation without "salting out."

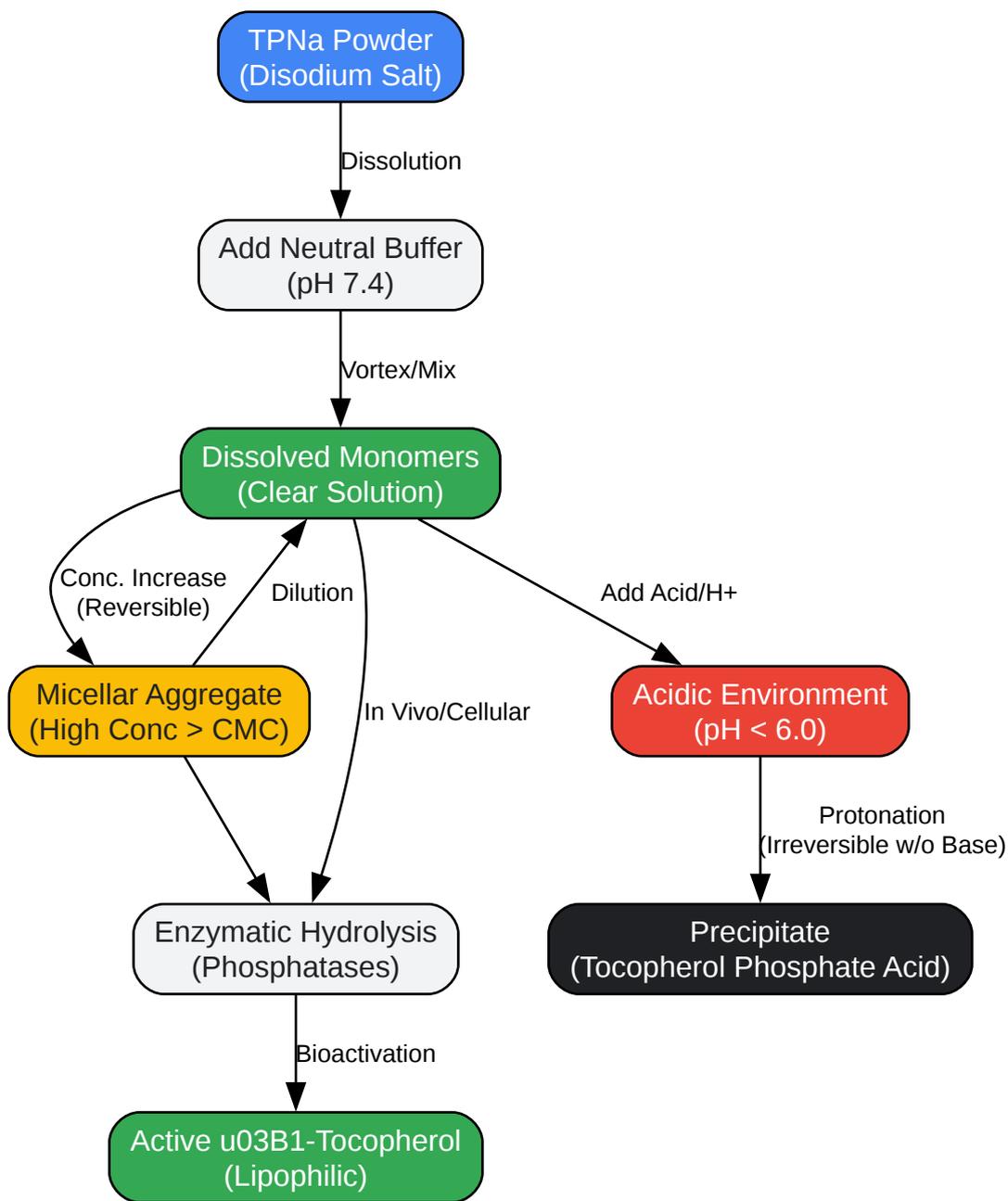
Methodology

- Phase Separation:
 - Prepare the water phase (polymer/hydrogel base).[1]

- Dissolve TPNa separately in a small volume of warm water (50°C) or a water/ethanol mix (90:10).[1]
- Incorporation Point:
 - Add the predissolved TPNa solution to the formulation during the cool-down phase (approx. 40–45°C).[1]
 - Why? Adding it to the hot oil phase (>70°C) is unnecessary due to its water solubility, and adding it as a dry powder to a viscous gel risks clumping.[1]
- Chelation Guard:
 - If the formulation contains free divalent cations (,), add a chelating agent (e.g., Disodium EDTA at 0.1%).[1]
 - Mechanism:[1][3][9] Divalent cations can crosslink the phosphate heads, causing precipitation of Calcium-Tocopherol Phosphate salts.[1]

Mechanistic Visualization

The following diagram illustrates the solubility equilibrium and the critical impact of pH on the stability of the TPNa system.



[Click to download full resolution via product page](#)

Caption: Solubility dynamics of TPNa. Note the reversible micelle formation versus the irreversible precipitation in acidic conditions.

Quality Control & Troubleshooting

QC Metrics Table

Parameter	Acceptance Criteria	Method
Visual Appearance	Clear to slightly opalescent; No particulates	Visual Inspection
pH	7.0 – 9.0	pH Meter/Strip
UV Absorbance	nm	UV-Vis Spectrophotometry
Stability	>24 hours at RT (protected from light)	Time-course observation

Troubleshooting Guide

- Problem: Solution turns cloudy immediately upon adding to cell media.
 - Cause: The media is likely acidic or contains high levels of Calcium/Magnesium without chelation.
 - Fix: Pre-dilute TPNa in PBS before adding to media, or verify media pH.
- Problem: Powder is sticky and hard to weigh.
 - Cause: Hygroscopic moisture absorption.
 - Fix: Equilibrate the vial to room temperature before opening to prevent condensation. Use anti-static weighing boats.

References

- Sigma-Aldrich.(±)-
-Tocopherol phosphate disodium salt Product Information.[1][Link](#)[1]
- Cayman Chemical.
-Tocopherol Phosphate (Disodium Salt) Product Insert.[1][Link](#)

- Mukai, K., et al. (1981).[1] Structure and properties of Vitamin E phosphate.[10]Journal of Organic Chemistry. (Discusses the synthesis and stability of phosphate esters).
- Nakayama, S., et al. (2003).[1] Protective effects of -tocopherol-6-O-phosphate against UV-induced damage in cultured skin cells.[1]Journal of Investigative Dermatology. (Demonstrates bio-conversion and efficacy).
- Rezk, B. M., et al. (2004).[1] The extraordinary antioxidant activity of Vitamin E phosphate.Biochimica et Biophysica Acta.[11] (Mechanistic grounding for antioxidant claims).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. watsonnoke.com [watsonnoke.com]
- 2. surfactant.alfa-chemistry.com [surfactant.alfa-chemistry.com]
- 3. (+/-)-ALPHA-TOCOPHEROL PHOSPHATE DISODIUM SALT | CAS: 60934-46-5 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 4. α -Tocopherol Phosphate Disodium Salt | CAS 90940-45-7 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 5. lifetechindia.com [lifetechindia.com]
- 6. (\pm)- α -生育酚磷酸酯 二钠盐 water-soluble α -tocopherol analog | Sigma-Aldrich [sigmaaldrich.com]
- 7. (\pm)- α -Tocopherol phosphate disodium salt | CAS 60934-46-5 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 8. usbio.net [usbio.net]
- 9. medchemexpress.com [medchemexpress.com]
- 10. Sodium Tocopheryl Phosphate – water-soluble vitamin E - Cosmacon [cosmacon.de]

- 11. (±)- α -生育酚磷酸酯 二钠盐 water-soluble α -tocopherol analog | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Note: Protocol for Dissolving α -Tocopherol Phosphate Disodium Salt (TPNa)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1146636#protocol-for-dissolving-alpha-tocopherol-phosphate-disodium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com